

Application Notes and Protocols: Sodium Di(isobutyl)dithiophosphinate in Copper Sulfide Flotation

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Compound of Interest

Compound Name:	SODIUM DI(ISOBUTYL)DITHIOPHOSPHIN ATE
Cat. No.:	B083596

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **sodium di(isobutyl)dithiophosphinate** (DTPINa) as a highly selective collector in the flotation of copper sulfide ores. The information is intended for researchers and scientists in the field of mineral processing and metallurgy.

Introduction

Sodium di(isobutyl)dithiophosphinate is an effective collector for the flotation of copper sulfide minerals, particularly chalcopyrite.[1][2] It demonstrates high selectivity against iron sulfides like pyrite, a common gangue mineral in copper ores.[2][3] This selectivity is crucial for producing high-grade copper concentrates and minimizing the economic and environmental costs associated with smelting pyrite-rich concentrates.[4] DTPINa is known for its strong collecting power and its ability to form stable hydrophobic layers on the surface of copper sulfide minerals, facilitating their attachment to air bubbles in the flotation process.[2][3] Its mechanism of action is believed to be chemical adsorption, where the dithiophosphinate group chemically bonds with the copper ions on the mineral surface.[2][3][5]

Key Applications

- Selective flotation of chalcopyrite from pyrite: DTPINa shows a strong affinity for chalcopyrite while having a minimal collecting effect on pyrite, especially in a controlled pH range.[2][3][4]
- Flotation of complex and polymetallic sulfide ores: It is effective in recovering valuable minerals from complex ores containing copper, lead, and zinc sulfides.[1][6]
- Recovery of precious metals: DTPINa can also be used to improve the recovery of precious metals such as gold and silver that are often associated with copper sulfide ores.[7]

Quantitative Data Presentation

The following tables summarize the performance of **sodium di(isobutyl)dithiophosphinate** in single mineral flotation experiments.

Table 1: Chalcopyrite vs. Pyrite Flotation with DTPINa

Mineral	Collector Dosage (mg/L)	pH	Recovery (%)	Source
Chalcopyrite	12	8	96.2	[2][3]
Pyrite	12	8	13.5	[2][3]

Table 2: Galena vs. Sphalerite Flotation with DTPINa

Mineral	Collector Dosage (mg/L)	pH	Recovery (%)	Source
Galena	50	11	91.7	[2][3]
Sphalerite	50	11	16.9	[2][3]

Experimental Protocols

This section outlines a general protocol for conducting a laboratory-scale flotation experiment to evaluate the effectiveness of **sodium di(isobutyl)dithiophosphinate**.

1. Ore Preparation and Grinding

- Obtain a representative sample of the copper sulfide ore.
- Crush the ore to a suitable size (e.g., -10 mesh).
- Grind the crushed ore in a ball mill to achieve a target particle size distribution, typically 80% passing 75 μm . The grinding is usually done in a slurry with a specific solids concentration (e.g., 50-65% w/w).

2. Pulp Preparation and Conditioning

- Transfer the ground ore slurry to a flotation cell.
- Dilute the slurry with water to the desired pulp density for flotation (e.g., 25-35% solids).
- Adjust the pH of the pulp to the target level using a suitable regulator (e.g., lime or sodium hydroxide). For chalcopyrite flotation with DTPINa, a pH of 8 is often optimal.[\[2\]](#)[\[3\]](#)
- Add the **sodium di(isobutyl)dithiophosphinate** collector solution of a known concentration to the pulp. The dosage will depend on the ore characteristics but a starting point could be 12 mg/L.[\[2\]](#)[\[3\]](#)
- Condition the pulp with the collector for a specific period (e.g., 3-5 minutes) to allow for the adsorption of the collector onto the mineral surfaces.

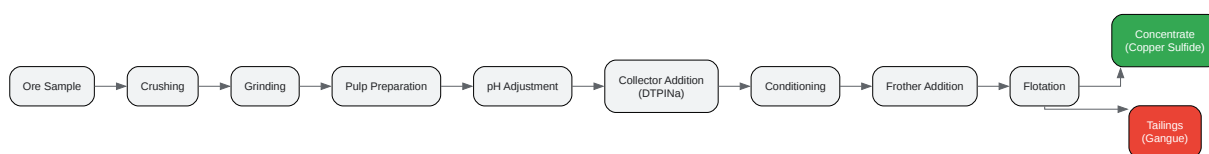
3. Flotation

- Add a frother (e.g., Methyl Isobutyl Carbinol - MIBC) to the pulp and condition for a shorter period (e.g., 1-2 minutes).
- Introduce air into the flotation cell to generate bubbles.
- Collect the froth, which is enriched with the hydrophobic copper sulfide minerals, for a set period (e.g., 5-15 minutes).
- The collected froth is the concentrate, and the remaining slurry in the cell is the tailings.

4. Analysis

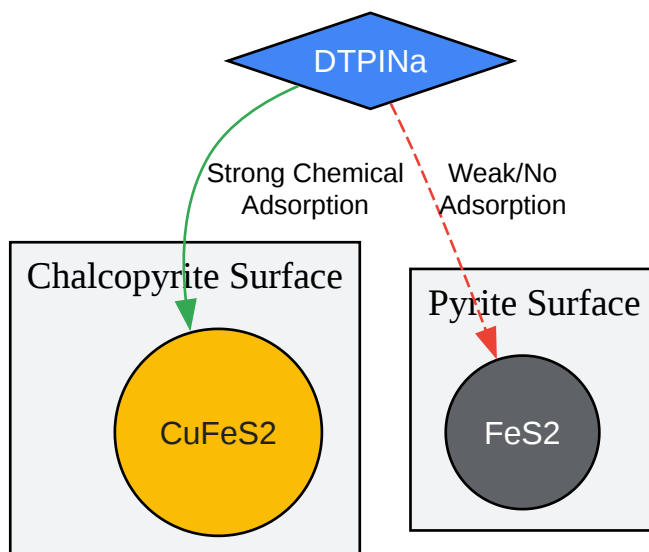
- Filter, dry, and weigh the concentrate and tailings.
- Assay the feed, concentrate, and tailings samples for their copper content and other elements of interest using appropriate analytical techniques (e.g., Atomic Absorption Spectroscopy or X-Ray Fluorescence).
- Calculate the recovery and grade of copper in the concentrate to evaluate the flotation performance.

Visualizations



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Caption: Experimental workflow for copper sulfide flotation.



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